

Section 1: Core Chemical Identity and Physicochemical Properties

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Compound of Interest

Compound Name:	(3-Methoxyphenyl)methanesulfonyl chloride
Cat. No.:	B061921

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(3-Methoxyphenyl)methanesulfonyl chloride is a specialized sulfonylating agent used in organic synthesis. Its utility in constructing complex molecules, particularly within drug discovery pipelines, is predicated on the reactivity of the sulfonyl chloride functional group. Understanding its fundamental properties is the first step toward safe and effective handling. The presence of the methoxy-substituted phenyl ring modifies the electronic properties and solubility of the molecule compared to simpler alkyl sulfonyl chlorides like methanesulfonyl chloride (MsCl), though the core hazards associated with the sulfonyl chloride moiety remain.

Table 1: Physicochemical Properties of **(3-Methoxyphenyl)methanesulfonyl chloride**

Property	Value	Source(s)
Molecular Formula	$C_8H_9ClO_3S$	[1]
Molecular Weight	220.67 g/mol	[1]
CAS Number	163295-76-9	[1]
Appearance	Solid	
SMILES String	<chem>COc1ccccc(CS(Cl)(=O)=O)c1</chem>	

| InChI Key | HIBDAKYUPOBNR-UHFFFAOYSA-N | |

Section 2: Hazard Profile and GHS Classification

(3-Methoxyphenyl)methanesulfonyl chloride is a hazardous substance that demands rigorous safety protocols. Its primary dangers stem from its high reactivity, particularly with nucleophiles such as water, and its corrosive nature. Upon contact with moisture, it hydrolyzes to produce methanesulfonic acid and corrosive, toxic hydrogen chloride gas.[\[2\]](#)[\[3\]](#)[\[4\]](#) This reaction is exothermic and can lead to a dangerous pressure buildup in sealed containers.[\[3\]](#)[\[5\]](#) Therefore, it is classified as a substance that causes severe skin burns and eye damage.

Table 2: GHS Hazard Classification | GHS Classification | Hazard Statement | Pictogram | Signal Word | | :--- | :--- | :--- | :--- | | Skin Corrosion/Irritation, Category 1B/1C | H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[6\]](#)[\[7\]](#) |

 alt text

| Danger | | Acute Toxicity, Oral, Category 4 | H302: Harmful if swallowed. |

 alt text

| Warning | | Respiratory Irritation | H335: May cause respiratory irritation.[\[8\]](#) |

 alt text

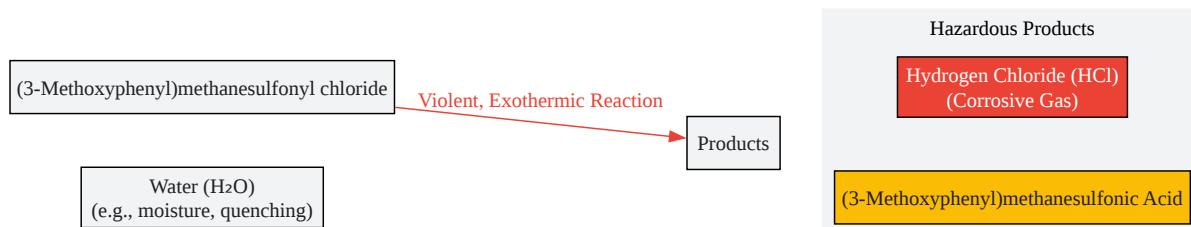
| Warning |

Note: Classifications are based on available data for the specified compound and closely related analogs. Users must consult the specific Safety Data Sheet (SDS) provided by their supplier.

Section 3: Chemical Reactivity and Incompatibility

The central pillar of safely handling this reagent is a deep understanding of its chemical reactivity. The electrophilic sulfur atom in the sulfonyl chloride group is highly susceptible to attack by nucleophiles.

Reaction with Water (Hydrolysis): This is the most critical reaction from a safety perspective. The compound reacts violently with water, including atmospheric moisture, in an exothermic reaction that liberates hydrogen chloride (HCl) gas.[\[2\]](#) This is why the compound is designated as "moisture sensitive" and requires storage in a dry, inert atmosphere.[\[2\]](#)[\[9\]](#)



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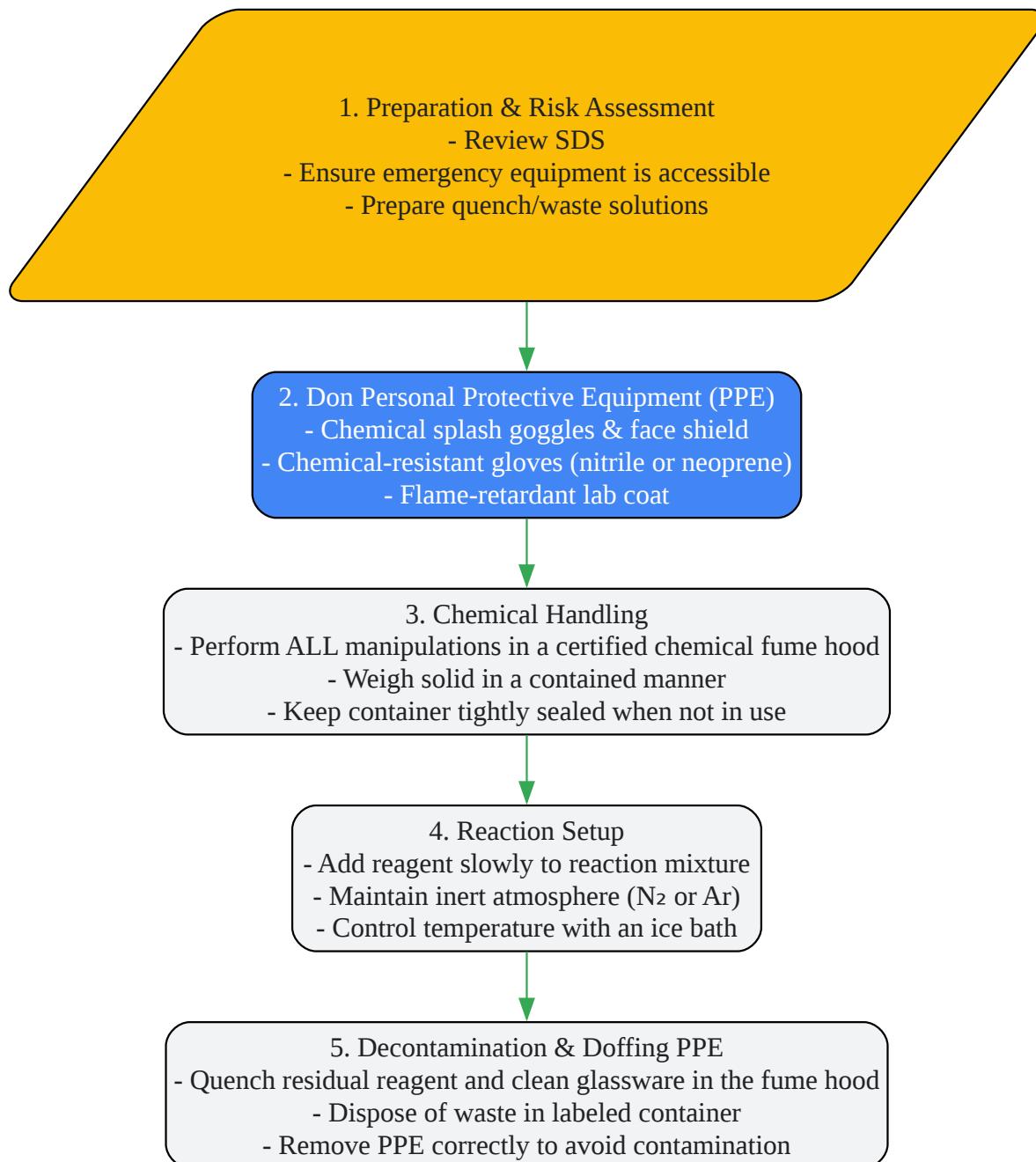
Caption: Hydrolysis of **(3-Methoxyphenyl)methanesulfonyl chloride**.

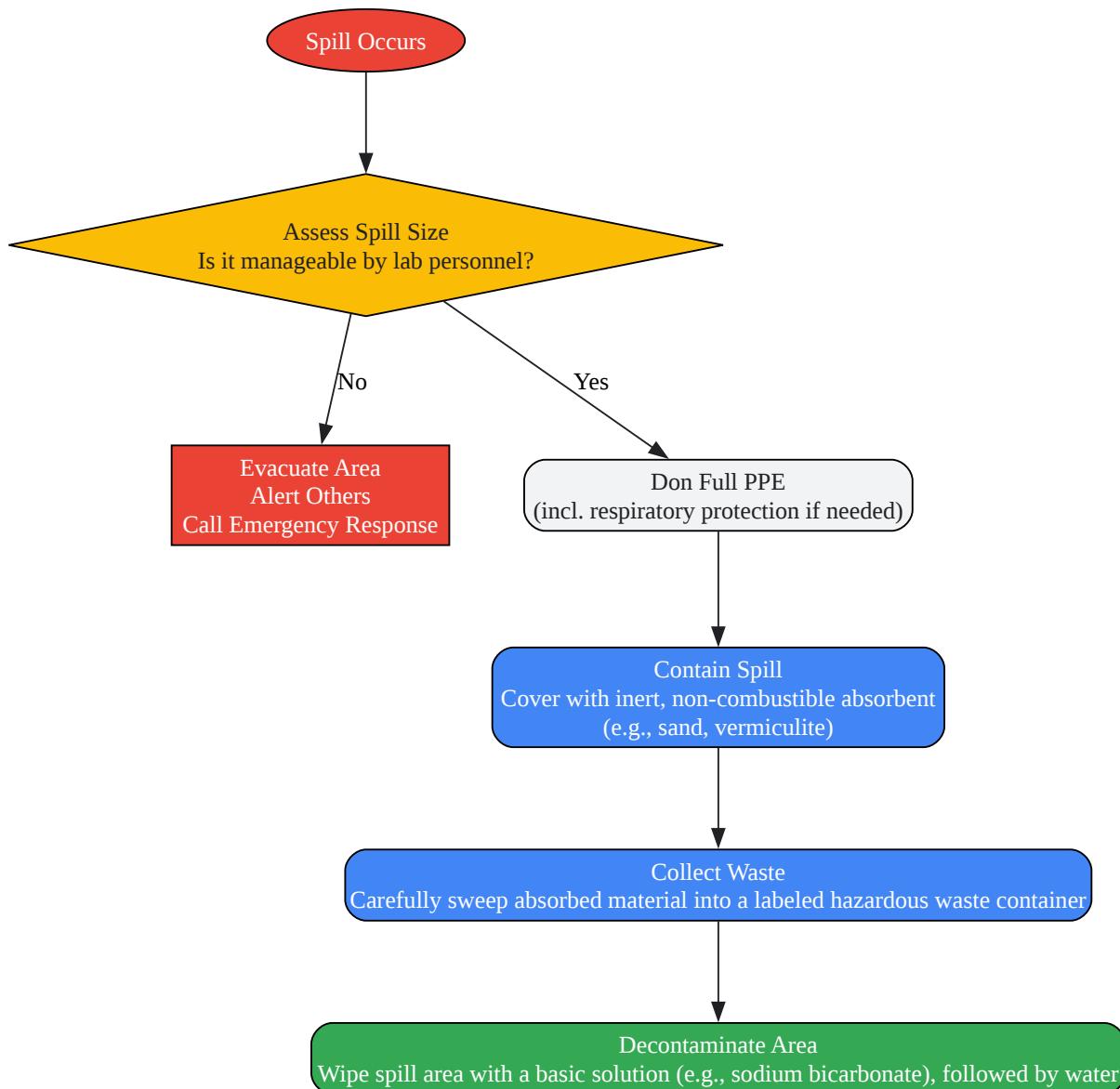
Incompatible Materials: To prevent hazardous reactions, **(3-Methoxyphenyl)methanesulfonyl chloride** must be segregated from the following materials:

- Water and Moisture: Reacts violently.[2]
- Strong Bases: (e.g., sodium hydroxide, amines) Reacts violently and exothermically.[2][10]
- Alcohols: Reacts to form esters, potentially with significant heat generation.[11]
- Strong Oxidizing Agents: Can lead to vigorous, potentially explosive reactions.[2]
- Metals: The HCl gas produced during hydrolysis can react with metals to generate flammable hydrogen gas. Avoid metal containers for storage unless properly lined.[12]

Section 4: Standard Operating Procedure for Safe Handling

A self-validating protocol for handling ensures that safety is integrated into every step of the experimental workflow. The following procedure is designed for laboratory-scale operations.



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